

Technical Whitepaper: 1-(3-Chloro-5-nitropyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(3-Chloro-5-nitropyridin-2-yl)ethanone

Cat. No.: B12998315

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A Versatile Scaffold for Fused-Ring Heterocycle Synthesis

Executive Summary & Identification

1-(3-Chloro-5-nitropyridin-2-yl)ethanone is a highly functionalized pyridine derivative characterized by the presence of three orthogonal reactive handles: an acetyl group at the C2 position, a chloro substituent at C3, and a nitro group at C5. This specific substitution pattern makes it a "linchpin" intermediate for the rapid assembly of fused bicyclic systems, particularly pyrazolo[3,4-b]pyridines and pyrido[2,3-d]pyrimidines, which are privileged scaffolds in kinase inhibitor discovery.

Chemical Profile

Property	Data
Chemical Name	1-(3-Chloro-5-nitropyridin-2-yl)ethanone
CAS Number	1071691-14-9
Molecular Formula	C
	H
	ClN
	O
Molecular Weight	200.58 g/mol
Appearance	Pale yellow to light brown solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
SMILES	<chem>CC(=O)c1nc(cnc(c1Cl)[O-])</chem>
InChIKey	Predicted: [1] UJXXBJRNTFTYRK-UHFFFAOYSA-N (Isomer dependent)

Synthetic Pathways

The synthesis of CAS 1071691-14-9 typically requires the installation of the acetyl group onto a pre-functionalized pyridine core. The most robust industrial route involves a Stille Coupling or a Grignard Addition to a nitrile precursor.

Route A: Stille Coupling (Palladium-Catalyzed)

This route is preferred for maintaining regioselectivity and avoiding harsh conditions that might affect the nitro group.

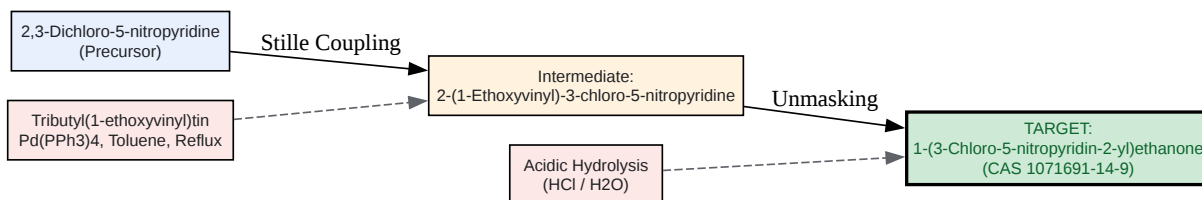
- Starting Material: 2,3-Dichloro-5-nitropyridine (CAS 22280-60-0) or 2-Bromo-3-chloro-5-nitropyridine.
- Reagent: Tributyl(1-ethoxyvinyl)tin (CAS 97674-02-7).

- Catalyst: Pd(PPh₃)₄ or PdCl₂(PPh₃)₂.
- Mechanism:
 - Step 1: Pd-catalyzed cross-coupling replaces the C2-halogen with the 1-ethoxyvinyl group (masked ketone).
 - Step 2: Acidic hydrolysis (HCl/H₂O) unmasks the enol ether to reveal the acetyl group.

Route B: Grignard Addition (Nitrile Route)

- Starting Material: 3-Chloro-5-nitropyridine-2-carbonitrile.
- Reagent: Methylmagnesium bromide (MeMgBr) (controlled addition at low temp).
- Mechanism: Nucleophilic attack of the methyl anion on the nitrile carbon, followed by acidic hydrolysis of the imine intermediate. Note: This route carries a risk of side reactions at the nitro group (reduction/addition) if temperature is not strictly controlled (-78°C).

Synthesis Workflow Diagram



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Figure 1: Palladium-catalyzed synthesis route via Stille coupling, ensuring regioselective installation of the acetyl group.

Reactivity & Mechanistic Applications

The core value of CAS 1071691-14-9 lies in its "3-Point Diversity" potential. Each functional group allows for orthogonal chemical transformations, enabling the construction of libraries around the pyridine core.

A. Cyclization to Pyrazolo[3,4-b]pyridines

This is the primary application in drug discovery. The proximity of the C2-Acetyl and C3-Chloro groups allows for a cascade reaction with hydrazines.

- Mechanism:
 - Condensation: Hydrazine attacks the C2-ketone to form a hydrazone.
 - S
 - Ar Cyclization: The nucleophilic nitrogen of the hydrazone attacks the C3 position, displacing the chloro group (activated by the electron-withdrawing acetyl and nitro groups).
 - Result: Formation of the 1H-pyrazolo[3,4-b]pyridine core.

B. Nitro Group Reduction & Derivatization

The C5-Nitro group is stable during the cyclization described above. Post-cyclization, it can be reduced (Fe/NH

Cl or H

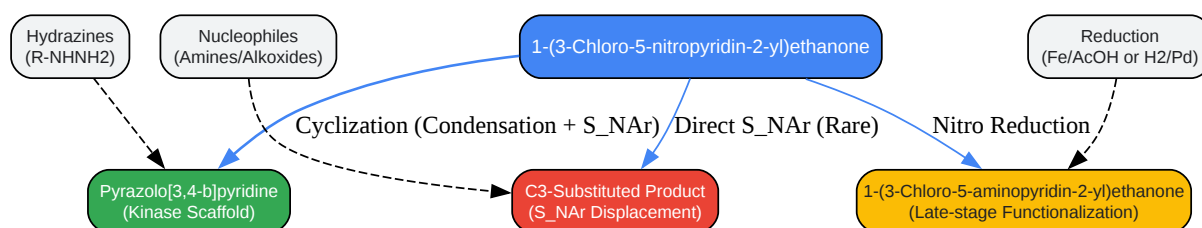
/Pd-C) to an amine (C5-NH

).

- Utility: The resulting amine serves as a handle for amide coupling, urea formation, or further cross-coupling (Buchwald-Hartwig), expanding the SAR (Structure-Activity Relationship) at

the "solvent-front" region of the binding pocket.

Reactivity Map



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Figure 2: Divergent synthesis pathways originating from the core scaffold.

Safety & Handling Protocols

As a nitro-substituted pyridine with a halogen, this compound should be treated as a potential health hazard.

- Hazard Classification:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation.[1][2]
- Handling:
 - Engineering Controls: Use only in a chemical fume hood.
 - PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
 - Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis or degradation.

References

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